

"2-Amino-5-bromo-4-methylpyrimidine" melting point and boiling point

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Amino-5-bromo-4-methylpyrimidine

Cat. No.: B102953

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Technical Guide: 2-Amino-5-bromo-4-methylpyrimidine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, and potential applications of **2-Amino-5-bromo-4-methylpyrimidine**. The information is curated for professionals in the fields of medicinal chemistry, organic synthesis, and drug discovery, offering detailed experimental protocols and logical workflows.

Core Physicochemical Data

The fundamental properties of **2-Amino-5-bromo-4-methylpyrimidine** are summarized below. These values are critical for its application in synthesis and as a scaffold in drug design.

Property	Value	Source(s)
Melting Point	192-194 °C / 196-200 °C	[1] [2]
Boiling Point	345.4 ± 34.0 °C (Predicted)	[2]
Molecular Formula	C ₅ H ₆ BrN ₃	[1]
Molecular Weight	188.03 g/mol	[1]
Appearance	White to light yellow solid	[2]
CAS Number	17321-93-6	[1]

Experimental Protocols

Detailed methodologies for the determination of physical properties and a common synthesis route are provided below.

Synthesis of 2-Amino-5-bromo-4-methylpyrimidine

A general and efficient procedure for the synthesis of **2-Amino-5-bromo-4-methylpyrimidine** involves the electrophilic bromination of 2-amino-4-methylpyrimidine using N-bromosuccinimide (NBS).[\[2\]](#)

Materials:

- 2-Amino-4-methylpyrimidine
- N-bromosuccinimide (NBS)
- Chloroform
- Dichloromethane
- 1N Sodium hydroxide solution
- Saturated sodium chloride solution
- Anhydrous sodium sulfate

- Round-bottom flask
- Magnetic stirrer and stir bar
- Standard laboratory glassware for extraction and filtration

Procedure:

- In a round-bottom flask, dissolve 2-amino-4-methylpyrimidine (10.9 g, 100 mmol) in chloroform (400 mL).
- To this solution, add N-bromosuccinimide (17.8 g, 100 mmol).
- Stir the reaction mixture under light-avoiding conditions for 15 hours.
- Upon completion of the reaction, transfer the mixture to a separatory funnel containing dichloromethane (140 mL).
- Wash the organic layer sequentially with 1N sodium hydroxide solution (3 x 200 mL) and saturated sodium chloride solution (100 mL).
- Dry the organic phase with anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield 5-bromo-4-methylpyrimidin-2-ylamine.^[2]

Melting Point Determination (Capillary Method)

The melting point of a solid organic compound can be determined with high precision using the capillary method.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle

Procedure:

- Ensure the sample of **2-Amino-5-bromo-4-methylpyrimidine** is completely dry and finely powdered.
- Introduce a small amount of the powdered sample into the open end of a capillary tube.
- Tap the sealed end of the capillary tube on a hard surface to pack the sample into the bottom, aiming for a sample height of 2-3 mm.
- Place the capillary tube in the heating block of the melting point apparatus.
- Heat the block rapidly to a temperature approximately 15-20 °C below the expected melting point.
- Reduce the heating rate to 1-2 °C per minute to allow for accurate observation.
- Record the temperature at which the first drop of liquid appears (the onset of melting) and the temperature at which the entire sample becomes a clear liquid (completion of melting). This range is the melting point of the compound.

Boiling Point Determination (Micro Method)

For small quantities of a substance, the boiling point can be determined using a micro-method with a Thiele tube or a similar apparatus.

Apparatus:

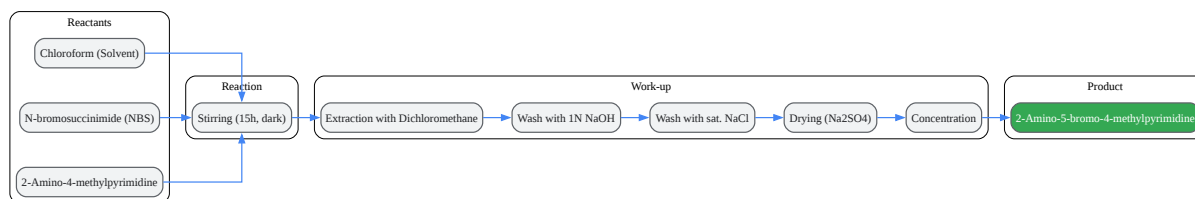
- Thiele tube or other heating bath (e.g., oil bath)
- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Rubber band or wire to attach the test tube to the thermometer

Procedure:

- Place a small amount of the liquid sample into the small test tube.
- Invert a capillary tube (sealed end up) and place it inside the test tube with the sample.
- Attach the test tube to the thermometer, ensuring the sample is level with the thermometer bulb.
- Immerse the assembly in the Thiele tube containing a high-boiling point liquid (e.g., mineral oil), ensuring the sample is below the oil level.
- Gently heat the side arm of the Thiele tube.
- Observe the capillary tube. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue heating until a steady and rapid stream of bubbles is observed.
- Turn off the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the bubbling stops and the liquid is drawn back into the capillary tube.

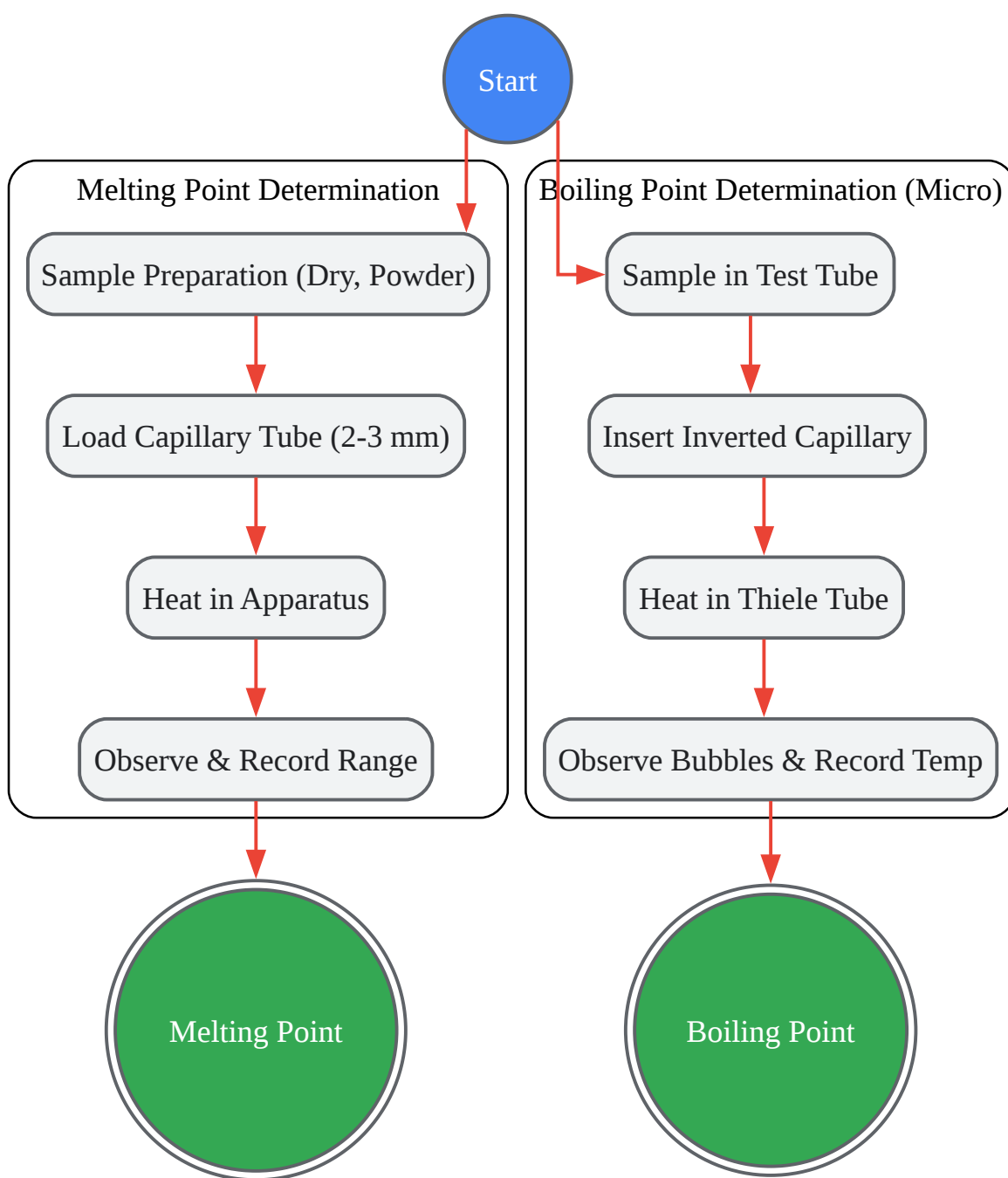
Visualized Workflows and Pathways

The following diagrams illustrate the synthesis workflow, a general protocol for physical property determination, and a potential signaling pathway relevant to the application of pyrimidine derivatives in drug discovery.



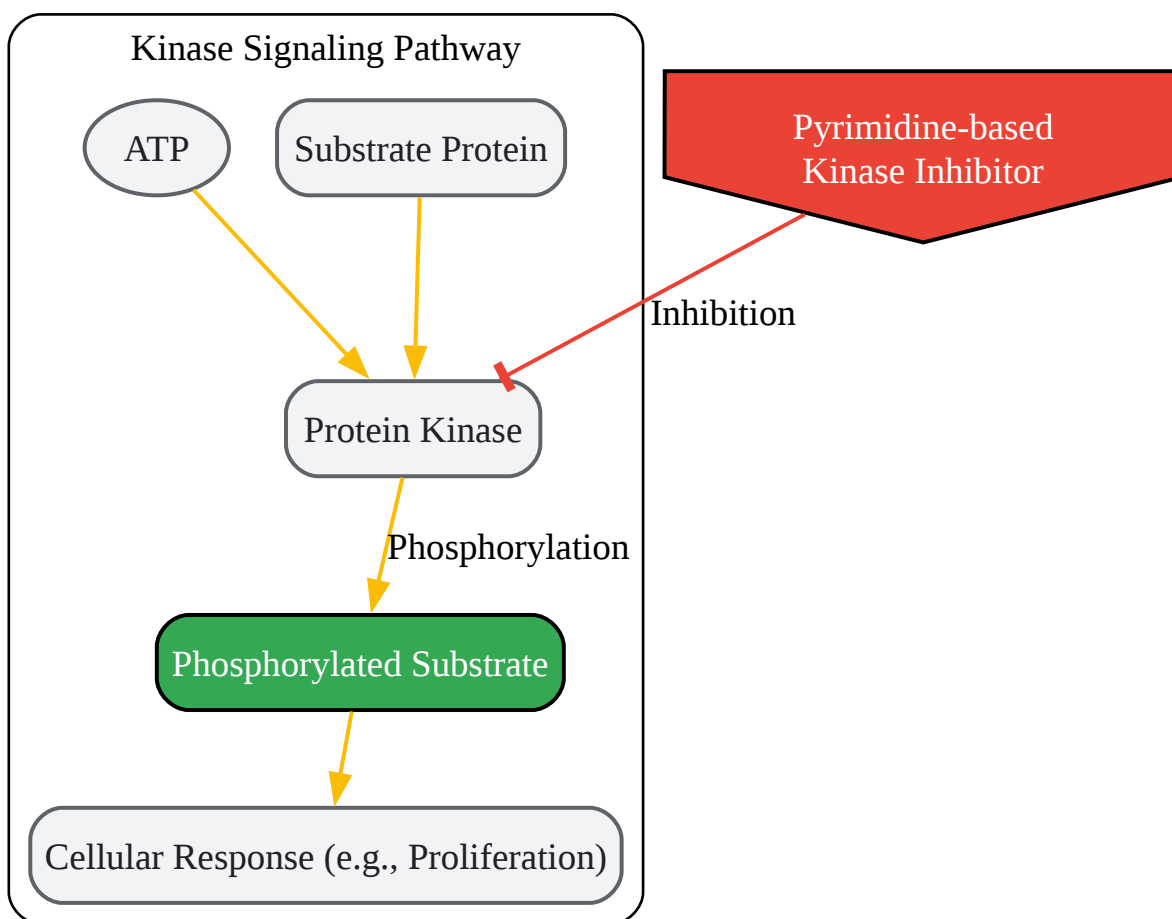
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Caption: Workflow for the synthesis of **2-Amino-5-bromo-4-methylpyrimidine**.



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Caption: General experimental workflow for melting and boiling point determination.



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Caption: Generalized signaling pathway of a protein kinase and its inhibition.

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- To cite this document: BenchChem. ["2-Amino-5-bromo-4-methylpyrimidine" melting point and boiling point]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b102953#2-amino-5-bromo-4-methylpyrimidine-melting-point-and-boiling-point\]](https://www.benchchem.com/product/b102953#2-amino-5-bromo-4-methylpyrimidine-melting-point-and-boiling-point)

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